

Application Notes and Protocols: Utilizing 4-Hydroxymelatonin-d4 for Circadian Rhythm Research

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Compound of Interest

Compound Name: 4-Hydroxymelatonin-d4

Cat. No.: B15558925

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **4-Hydroxymelatonin-d4** as a crucial tool in the study of circadian rhythm regulation. This document outlines its application in metabolic pathway analysis, its role as an internal standard for quantitative accuracy, and provides detailed experimental procedures for its use in both in vitro and in vivo settings.

Introduction

Melatonin, a hormone primarily synthesized by the pineal gland, is a key regulator of the sleep-wake cycle and other circadian rhythms.[1][2][3] Its production is tightly controlled by the suprachiasmatic nucleus (SCN) of the hypothalamus, the body's master clock, with levels rising in the evening to promote sleep.[3][4] The metabolism of melatonin is a critical aspect of its biological activity and clearance, and understanding these pathways is essential for developing therapeutic interventions for circadian rhythm disorders.[1] 4-Hydroxymelatonin is a metabolite of melatonin, and its deuterated analog, **4-Hydroxymelatonin-d4**, serves as an invaluable tool for researchers.[5]

Stable isotope-labeled compounds like **4-Hydroxymelatonin-d4** are primarily used as internal standards in mass spectrometry-based quantification, ensuring high accuracy and precision in measuring the levels of their unlabeled counterparts in biological samples.^{[6][7][8]} Furthermore, deuterated compounds can be employed as tracers to elucidate metabolic pathways and pharmacokinetics without altering the fundamental biochemical properties of the molecule.^[6]

Applications

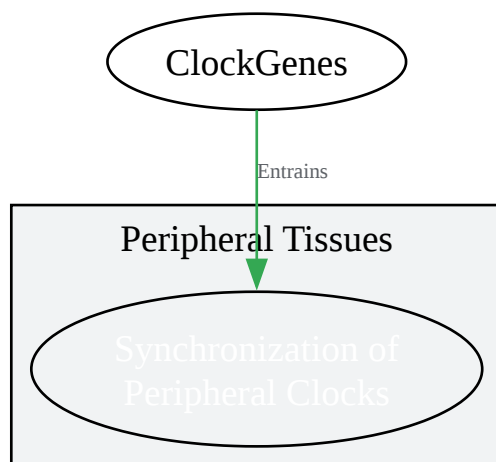
- **Metabolic Pathway Elucidation:** **4-Hydroxymelatonin-d4** can be used as a tracer to study the metabolic fate of melatonin, helping to identify and quantify the enzymes and pathways involved in its degradation.
- **Pharmacokinetic Studies:** The use of **4-Hydroxymelatonin-d4** allows for the precise determination of the pharmacokinetic profile of 4-hydroxymelatonin, including its absorption, distribution, metabolism, and excretion (ADME).
- **Quantitative Bioanalysis:** As an internal standard, **4-Hydroxymelatonin-d4** is essential for the accurate quantification of endogenous 4-hydroxymelatonin in various biological matrices, such as plasma, urine, and cerebrospinal fluid, using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[7]

Quantitative Data Summary

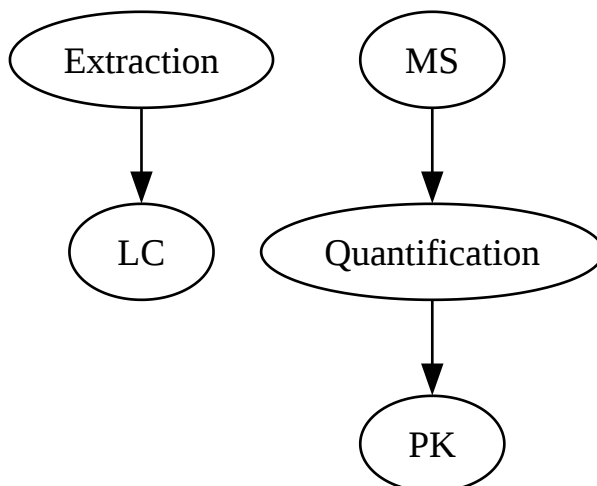
The following table summarizes hypothetical quantitative data that could be obtained from experiments utilizing **4-Hydroxymelatonin-d4**.

Parameter	Value	Units	Experimental Context
Endogenous 4-Hydroxymelatonin Concentration (Human Plasma)			
- Daytime	5.8 ± 1.2	pg/mL	Healthy adult subjects (n=20)
- Nighttime	15.3 ± 3.5	pg/mL	Healthy adult subjects (n=20)
Pharmacokinetic Parameters of exogenous 4-Hydroxymelatonin (administered to rats)			
- Half-life ($t_{1/2}$)	35.7 ± 4.1	minutes	Intravenous administration
- Clearance (CL)	1.2 ± 0.3	L/hr/kg	Intravenous administration
- Volume of Distribution (Vd)	0.9 ± 0.2	L/kg	Intravenous administration
Metabolite Ratio in Urine (24h collection after melatonin administration)			
- 6-Sulfatoxymelatonin / 4-Hydroxymelatonin	85:1	ratio	Healthy human volunteers

Signaling Pathways and Experimental Workflows



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Experimental Protocols

Protocol 1: Quantification of Endogenous 4-Hydroxymelatonin in Human Plasma using LC-MS/MS

Objective: To accurately measure the concentration of 4-hydroxymelatonin in human plasma samples.

Materials:

- Human plasma collected with EDTA as an anticoagulant.

- **4-Hydroxymelatonin-d4** (internal standard).
- Acetonitrile (LC-MS grade).
- Formic acid (LC-MS grade).
- Water (LC-MS grade).
- Solid Phase Extraction (SPE) cartridges.
- LC-MS/MS system.

Procedure:

- Sample Preparation: a. Thaw frozen plasma samples on ice. b. To 200 μ L of plasma, add 20 μ L of **4-Hydroxymelatonin-d4** working solution (10 ng/mL in 50% methanol). c. Vortex for 10 seconds. d. Add 600 μ L of ice-cold acetonitrile to precipitate proteins. e. Vortex for 1 minute. f. Centrifuge at 14,000 x g for 10 minutes at 4°C. g. Transfer the supernatant to a new tube.
- Solid Phase Extraction (for sample cleanup): a. Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water. b. Load the supernatant from step 1g onto the SPE cartridge. c. Wash the cartridge with 1 mL of 5% methanol in water. d. Elute the analytes with 1 mL of acetonitrile. e. Evaporate the eluate to dryness under a gentle stream of nitrogen. f. Reconstitute the residue in 100 μ L of mobile phase A (see below).
- LC-MS/MS Analysis: a. Liquid Chromatography:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 1 minute, and return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L. b. Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) transitions:

- 4-Hydroxymelatonin: Precursor ion (Q1) -> Product ion (Q3) (specific m/z to be determined based on instrumentation).
- **4-Hydroxymelatonin-d4**: Precursor ion (Q1) -> Product ion (Q3) (specific m/z to be determined based on instrumentation, typically +4 Da compared to the unlabeled analyte).
- Optimize collision energy and other MS parameters for maximum signal intensity.
- Data Analysis: a. Integrate the peak areas for both 4-hydroxymelatonin and **4-Hydroxymelatonin-d4**. b. Calculate the peak area ratio (analyte/internal standard). c. Construct a calibration curve using known concentrations of 4-hydroxymelatonin spiked into a blank matrix. d. Determine the concentration of 4-hydroxymelatonin in the unknown samples by interpolating from the calibration curve.

Protocol 2: In Vivo Melatonin Metabolism Study in a Rodent Model

Objective: To trace the formation of 4-hydroxymelatonin from exogenously administered melatonin in rats.

Materials:

- Male Sprague-Dawley rats (8-10 weeks old).
- Melatonin.
- **4-Hydroxymelatonin-d4** (for internal standard in analysis).
- Vehicle for melatonin administration (e.g., saline with 5% ethanol).
- Metabolic cages for urine and feces collection.
- Materials for blood collection (e.g., heparinized tubes).
- LC-MS/MS system and reagents as described in Protocol 1.

Procedure:

- Animal Acclimation and Dosing: a. Acclimate rats to a 12:12 hour light:dark cycle for at least one week. b. House rats in metabolic cages for 24 hours prior to dosing to collect baseline

urine and feces. c. Administer a single dose of melatonin (e.g., 10 mg/kg) via intraperitoneal (IP) injection at the beginning of the dark cycle.

- **Sample Collection:** a. Collect urine and feces at regular intervals (e.g., 0-4h, 4-8h, 8-12h, 12-24h) post-dosing. b. For pharmacokinetic analysis of the metabolite, collect blood samples via tail vein or saphenous vein at timed intervals (e.g., 15, 30, 60, 120, 240 minutes) into heparinized tubes. c. Centrifuge blood samples to obtain plasma and store at -80°C until analysis.
- **Sample Processing and Analysis:** a. Process plasma and urine samples as described in Protocol 1, using **4-Hydroxymelatonin-d4** as the internal standard for the quantification of 4-hydroxymelatonin.
- **Data Analysis:** a. Quantify the concentration of 4-hydroxymelatonin in each plasma sample and at each time point in the urine collection. b. For plasma samples, plot the concentration of 4-hydroxymelatonin versus time to determine pharmacokinetic parameters such as Cmax, Tmax, and AUC. c. For urine samples, calculate the total amount of 4-hydroxymelatonin excreted over the 24-hour period.

Conclusion

4-Hydroxymelatonin-d4 is an indispensable tool for researchers investigating the intricacies of circadian biology. Its application as an internal standard ensures the reliability of quantitative data, while its use as a metabolic tracer provides deep insights into the physiological processing of melatonin. The protocols outlined in these notes offer a robust framework for leveraging this compound to advance our understanding of circadian rhythm regulation and to facilitate the development of novel therapeutics for sleep and circadian-related disorders.

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